Application Notes and Protocols for the Comprehensive Characterization of 6-Fluoroindoline

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Compound of Interest	
Compound Name:	*6-Fluoroindoline*
CAS No.:	*2343-23-9*
Cat. No.:	*B1266902*

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Introduction: The Significance of 6-Fluoroindoline in Modern Drug Discovery

6-Fluoroindoline, a fluorinated derivative of the indoline scaffold, represents a molecule of significant interest to the pharmaceutical and agrochemical industries. The strategic incorporation of a fluorine atom at the 6-position of the indoline ring can profoundly influence the molecule's physicochemical properties, including its lipophilicity, metabolic stability, and binding affinity to biological targets.[1] These modifications make **6-fluoroindoline** a valuable building block in the synthesis of novel therapeutic agents, particularly in the development of treatments for neurological disorders.[2] Given its pivotal role as a synthetic intermediate, the unambiguous characterization of **6-fluoroindoline** is paramount to ensure the quality, purity, and desired molecular structure for downstream applications.

This technical guide provides a comprehensive overview of the essential analytical methodologies for the thorough characterization of **6-fluoroindoline**. We will delve into the theoretical underpinnings and practical applications of Nuclear Magnetic Resonance (NMR)

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spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), and Fourier-Transform Infrared (FT-IR) spectroscopy. Each section is designed to provide researchers, scientists, and drug development professionals with detailed, field-proven protocols and insights into the causality behind experimental choices, ensuring a robust and self-validating analytical workflow.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Structure

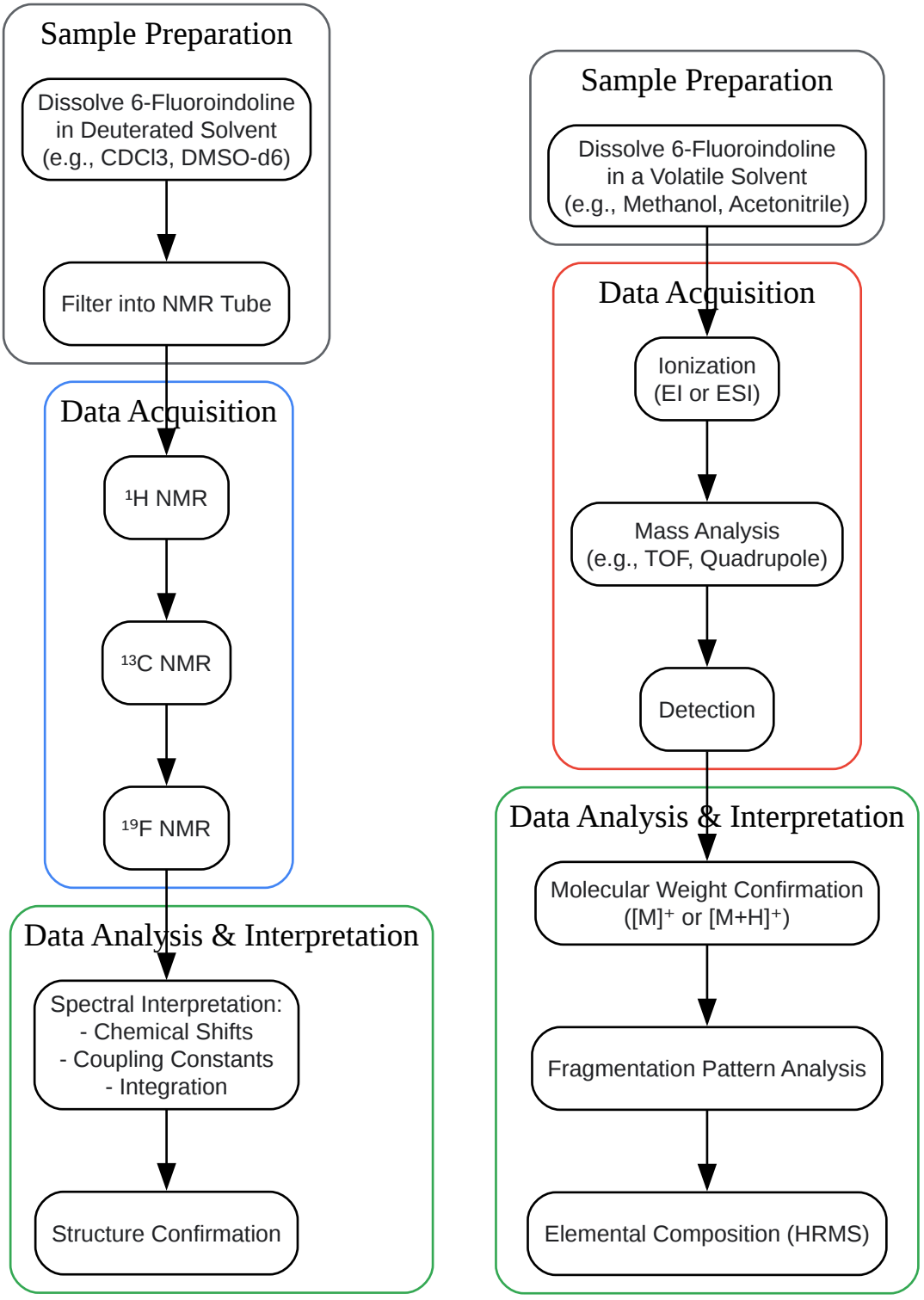
NMR spectroscopy is arguably the most powerful technique for the structural elucidation of organic molecules. For **6-fluoroindoline**, a combination of ^{1}H, ^{13}C, and ^{19}F NMR experiments provides a complete picture of its atomic connectivity and chemical environment.

Causality in NMR Experimental Design

The choice of NMR experiments and parameters is dictated by the need to resolve all proton, carbon, and fluorine signals and to establish their connectivity. ^{1}H NMR provides information on the number and environment of protons. ^{13}C NMR, often acquired with proton decoupling, reveals the number of unique carbon atoms. ^{19}F NMR is crucial for confirming the presence and chemical environment of the fluorine atom, a key structural feature of the molecule.[3] 2D NMR experiments, such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence), can be employed to establish proton-proton and proton-carbon correlations, respectively, further confirming the structural assignment.

Visualizing the NMR Analytical Workflow

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Caption: Workflow for Mass Spectrometry analysis of **6-Fluoroindoline**.

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Experimental Protocol: Mass Spectrometry

1. Sample Preparation:

- Prepare a dilute solution of **6-fluoroindoline** (approximately 1 mg/mL) in a volatile solvent such as methanol or acetonitrile.

2. ESI-MS Acquisition (for Molecular Weight Confirmation):

- Instrument: ESI-Time of Flight (TOF) or Quadrupole Mass Spectrometer.
- Mode: Positive ion mode.
- Infusion: Direct infusion via a syringe pump at a flow rate of 5-10 µL/min.
- Parameters:
  - Capillary Voltage: 3-4 kV.
  - Nebulizing Gas (N_2): Flow rate appropriate for the instrument.
  - Drying Gas (N_2): Temperature and flow rate optimized for desolvation.
  - Mass Range: m/z 50-500.

3. EI-MS Acquisition (for Fragmentation Pattern):

- Instrument: Gas Chromatograph-Mass Spectrometer (GC-MS).
- GC Conditions:
  - Column: Non-polar capillary column (e.g., DB-5ms).
  - Injection Volume: 1 µL.
  - Inlet Temperature: 250 °C.
  - Oven Program: Start at 100 °C, ramp to 280 °C at 10 °C/min.

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- MS Conditions:
  - Ionization Energy: 70 eV.
  - Mass Range: m/z 35-300.

Data Interpretation and Expected Fragmentation

The molecular formula of **6-fluoroindoline** is C_8H_8FN, with a monoisotopic mass of 137.06 g/mol . [4]In ESI-MS, the expected protonated molecular ion $[M+H]^+$ will be observed at m/z 138.07.

In EI-MS, the molecular ion peak (M^+) at m/z 137 is expected. The fragmentation pattern of indolines is characterized by the cleavage of the C2-C3 bond and rearrangements. The presence of the fluorine atom will also influence the fragmentation pathways. Common fragments may include the loss of H• (m/z 136), C_2H_4 (ethylene) from the saturated ring (m/z 109), and further fragmentation of the aromatic ring. [5]The relative abundances of these fragments provide a unique fingerprint for **6-fluoroindoline**. [6]

III. High-Performance Liquid Chromatography (HPLC): Purity Assessment

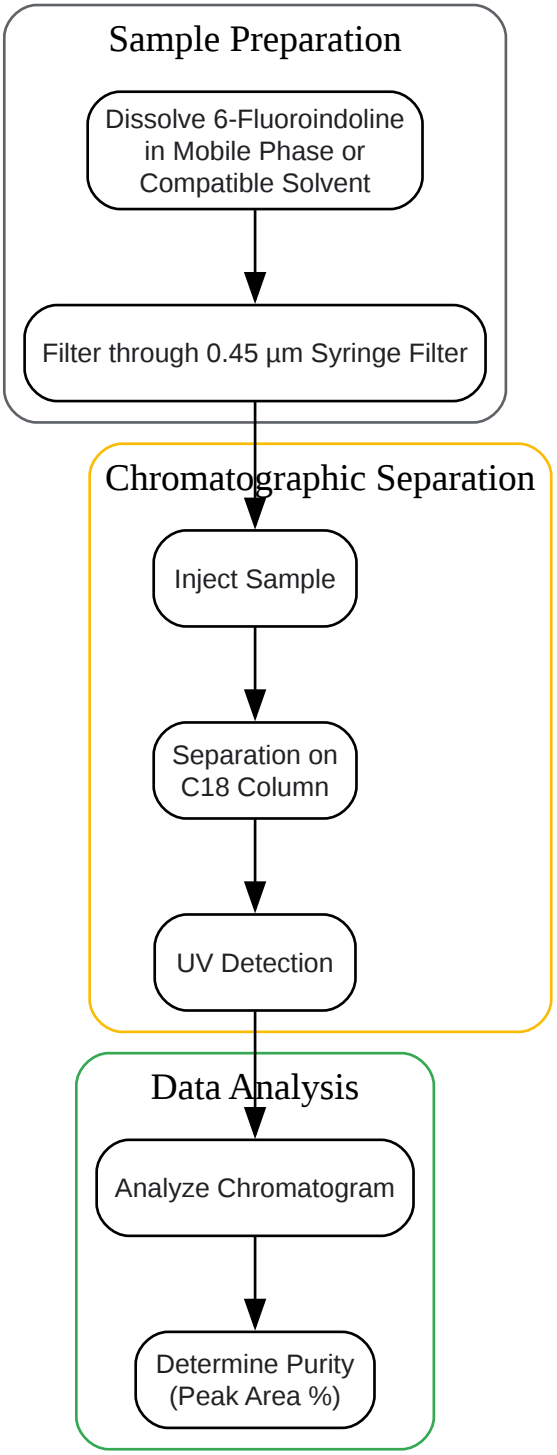
HPLC is a cornerstone technique for determining the purity of a compound and for quantitative analysis. A robust HPLC method is essential for quality control in the synthesis and application of **6-fluoroindoline**.

Causality in HPLC Method Development

The goal of HPLC method development for **6-fluoroindoline** is to achieve a sharp, symmetrical peak with a reasonable retention time, well-separated from any impurities. Reversed-phase chromatography is the most common mode for the analysis of moderately polar compounds like indoline derivatives. [7]A C18 column is a good starting point. The mobile phase composition (typically a mixture of water or buffer and an organic solvent like acetonitrile or methanol) is optimized to achieve the desired retention and resolution. [8]UV detection is suitable for indoline derivatives due to the presence of the aromatic chromophore. [9]

Visualizing the HPLC Analytical Workflow

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Caption: Workflow for HPLC analysis of **6-Fluoroindoline**.

Experimental Protocol: HPLC

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1. Sample and Mobile Phase Preparation:

- Sample: Prepare a stock solution of **6-fluoroindoline** (1 mg/mL) in methanol or acetonitrile. Dilute to a working concentration of approximately 0.1 mg/mL with the mobile phase.
- Mobile Phase: A typical starting mobile phase is a mixture of acetonitrile and water (e.g., 50:50 v/v) with 0.1% formic acid or trifluoroacetic acid to improve peak shape. [10] 2. HPLC Conditions:
- Instrument: HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with Acetonitrile:Water (50:50 v/v) containing 0.1% Formic Acid. The ratio can be adjusted to optimize retention time.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25 °C.
- Injection Volume: 10 µL.
- Detection: UV at 254 nm and 280 nm. [11]

Data Interpretation

A pure sample of **6-fluoroindoline** should yield a single, sharp, and symmetrical peak in the chromatogram. The retention time is a characteristic of the compound under the specific chromatographic conditions. Purity is typically assessed by calculating the peak area percentage of the main peak relative to the total area of all peaks in the chromatogram.

IV. Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

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Causality in FT-IR Analysis

Different functional groups absorb infrared radiation at characteristic frequencies. For **6-fluoroindoline**, we expect to see characteristic peaks for N-H stretching, C-H stretching (aromatic and aliphatic), C=C stretching of the aromatic ring, and the C-F stretching vibration. [12]The presence and position of these bands provide strong evidence for the indoline core structure and the fluorine substituent. [13]

Experimental Protocol: FT-IR Spectroscopy

1. Sample Preparation:

- Solid Sample (KBr Pellet): Mix a small amount of **6-fluoroindoline** (1-2 mg) with approximately 100 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.

2. FT-IR Acquisition:

- Instrument: FT-IR spectrometer.
- Mode: Transmittance or Absorbance.
- Scan Range: 4000-400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32.
- A background spectrum of the empty sample compartment (or the clean ATR crystal) should be collected prior to sample analysis.

Data Interpretation and Expected Absorptions

The FT-IR spectrum of **6-fluoroindoline** is expected to exhibit the following characteristic absorption bands:

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Vibrational Mode	Expected Wavenumber (cm^{-1})	Intensity
N-H Stretch	3300-3500	Medium
Aromatic C-H Stretch	3000-3100	Medium
Aliphatic C-H Stretch	2850-2960	Medium
Aromatic C=C Stretch	1500-1600	Medium-Strong
C-N Stretch	1250-1350	Medium
C-F Stretch	1000-1250	Strong

Note: The exact positions of the absorption bands can be influenced by the physical state of the sample and intermolecular interactions. The FT-IR spectrum of unsubstituted indoline can serve as a useful comparison. [14]

Conclusion

The comprehensive characterization of **6-fluoroindoline** is a critical step in ensuring its quality and suitability for applications in drug discovery and development. The orthogonal analytical techniques of NMR, Mass Spectrometry, HPLC, and FT-IR spectroscopy, when used in concert, provide a self-validating system for confirming the identity, structure, and purity of this important synthetic intermediate. The protocols and interpretive guidelines presented in this technical guide are designed to empower researchers to confidently and accurately characterize **6-fluoroindoline**, thereby upholding the principles of scientific integrity and accelerating the pace of innovation.

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